

Application Note: Oxidation of Indan-5-carbaldehyde to Indan-5-carboxylic Acid

Author: BenchChem Technical Support Team. **Date:** December 2025

Compound of Interest

Compound Name: *Indan-5-carbaldehyde*

Cat. No.: *B1583184*

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For Researchers, Scientists, and Drug Development Professionals

This document provides detailed protocols for the oxidation of **indan-5-carbaldehyde** to indan-5-carboxylic acid, a valuable transformation in the synthesis of various biologically active molecules and pharmaceutical intermediates. Two common and effective methods, the Pinnick oxidation and the Jones oxidation, are presented with comprehensive experimental procedures.

Introduction

Indan-5-carboxylic acid is a key building block in medicinal chemistry and drug discovery. Its synthesis from the readily available **indan-5-carbaldehyde** is a critical step in the development of new therapeutic agents. The oxidation of the aldehyde functional group to a carboxylic acid is a fundamental transformation in organic synthesis. The choice of oxidant and reaction conditions is crucial to ensure high yield and purity, especially when dealing with substrates that may have other sensitive functional groups. This application note outlines two reliable methods for this conversion, catering to different laboratory needs and substrate sensitivities.

Chemical Transformation

The overall reaction involves the oxidation of the aldehyde group of **indan-5-carbaldehyde** to a carboxylic acid group, yielding indan-5-carboxylic acid.

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Data Presentation

The following table summarizes the key quantitative data for the two presented oxidation methods.

Method	Oxidizing Agent	Typical Solvents	Reaction Temperature	Reaction Time	Typical Yield
Pinnick Oxidation	Sodium chlorite (NaClO ₂)	tert-Butanol, Water	Room Temperature	1-14 hours	High
Jones Oxidation	Chromium trioxide (CrO ₃) in sulfuric acid	Acetone	0 °C to Room Temperature	1-4 hours	High

Experimental Protocols

Method 1: Pinnick Oxidation

The Pinnick oxidation is a mild and highly selective method for the oxidation of aldehydes to carboxylic acids.^[1] It is particularly useful for substrates with sensitive functional groups that might not be stable under harsher oxidative conditions.^[1]

Materials:

- Indan-5-carbaldehyde

- Sodium chlorite (NaClO_2) (80% technical grade)
- Sodium dihydrogen phosphate (NaH_2PO_4)
- 2-Methyl-2-butene
- tert-Butanol
- Water
- Ethyl acetate (EtOAc)
- Saturated aqueous sodium sulfite (Na_2SO_3) solution
- Brine
- Anhydrous magnesium sulfate (MgSO_4) or sodium sulfate (Na_2SO_4)

Equipment:

- Round-bottom flask
- Magnetic stirrer and stir bar
- Ice bath
- Separatory funnel
- Rotary evaporator
- Standard glassware for extraction and filtration

Procedure:[2]

- In a round-bottom flask, dissolve **indan-5-carbaldehyde** (1.0 eq) in a mixture of tert-butanol and water (2:1 v/v).
- Add sodium dihydrogen phosphate (5.0-10.0 eq) to the solution to buffer the reaction mixture.

- Add 2-methyl-2-butene (4.0-20.0 eq) as a scavenger for the hypochlorite byproduct.
- Cool the mixture to 0 °C in an ice bath.
- Slowly add a solution of sodium chlorite (80%, 1.5-10.0 eq) in water portion-wise, maintaining the temperature below 10 °C.
- Allow the reaction to warm to room temperature and stir for 1-14 hours, monitoring the progress by Thin Layer Chromatography (TLC).
- Upon completion, quench the reaction by adding a saturated aqueous solution of sodium sulfite.
- Extract the aqueous layer with ethyl acetate (3 x volume of the aqueous layer).
- Combine the organic layers, wash with brine, dry over anhydrous magnesium sulfate or sodium sulfate, and filter.
- Concentrate the filtrate under reduced pressure using a rotary evaporator to yield the crude indan-5-carboxylic acid.
- The crude product can be purified by recrystallization or column chromatography.

Method 2: Jones Oxidation

The Jones oxidation is a robust and efficient method for oxidizing aldehydes to carboxylic acids using a solution of chromium trioxide in sulfuric acid.^[3] While it is a powerful oxidant, it is important to note that the chromium reagents are toxic and require careful handling and disposal.^[2]

Materials:

- **Indan-5-carbaldehyde**
- Jones reagent (Chromium trioxide in concentrated sulfuric acid and water)
- Acetone

- Isopropyl alcohol
- Diethyl ether or Ethyl acetate
- Water
- Brine
- Anhydrous magnesium sulfate (MgSO_4) or sodium sulfate (Na_2SO_4)

Equipment:

- Round-bottom flask
- Magnetic stirrer and stir bar
- Dropping funnel
- Ice bath
- Separatory funnel
- Rotary evaporator
- Standard glassware for extraction and filtration

Procedure:[\[2\]](#)

- Prepare the Jones reagent by carefully dissolving chromium trioxide in concentrated sulfuric acid and then diluting with water.
- In a round-bottom flask, dissolve **indan-5-carbaldehyde** (1.0 eq) in acetone.
- Cool the solution to 0 °C in an ice bath.
- Slowly add the Jones reagent dropwise from a dropping funnel to the stirred aldehyde solution. The color of the reaction mixture will change from orange-red to green. Maintain the temperature below 10 °C during the addition.

- After the addition is complete, allow the reaction to stir at room temperature for 1-4 hours, or until TLC analysis indicates the complete consumption of the starting material.
- Quench the reaction by adding isopropyl alcohol until the orange color disappears completely.
- Remove the acetone under reduced pressure.
- Extract the aqueous residue with diethyl ether or ethyl acetate (3 x volume of the aqueous layer).
- Combine the organic layers, wash with water and then brine, dry over anhydrous magnesium sulfate or sodium sulfate, and filter.
- Concentrate the filtrate under reduced pressure to afford the crude indan-5-carboxylic acid.
- Purify the product by recrystallization or column chromatography.

Characterization Data

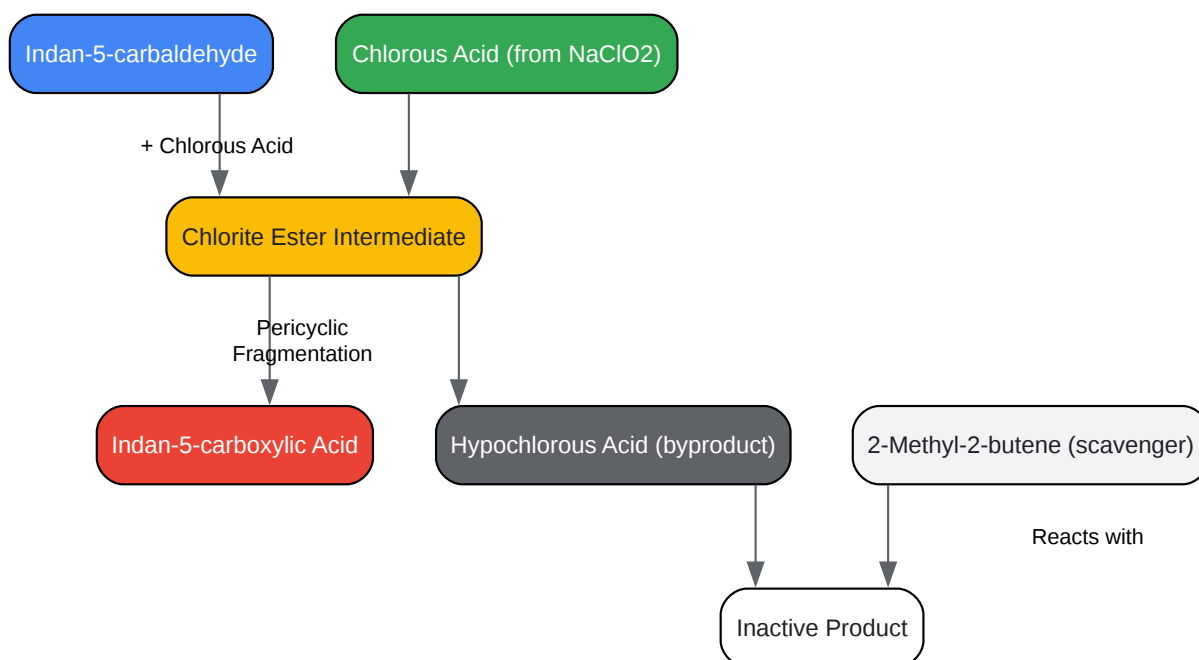
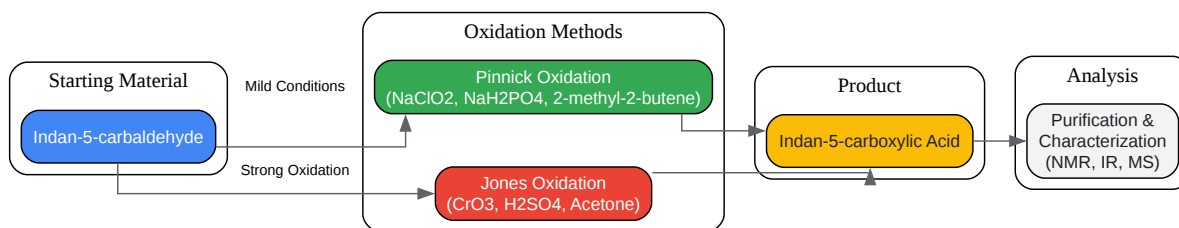
Indan-5-carbaldehyde (Starting Material)

Technique	Data
¹ H NMR (CDCl ₃)	δ 9.95 (s, 1H), 7.65-7.75 (m, 2H), 7.35 (d, J=7.6 Hz, 1H), 2.95 (t, J=7.5 Hz, 2H), 2.70 (t, J=7.5 Hz, 2H), 2.15 (p, J=7.5 Hz, 2H).
¹³ C NMR (CDCl ₃)	δ 192.5, 150.0, 145.5, 132.0, 127.0, 125.0, 124.5, 33.0, 32.5, 25.5.
IR (neat)	ν (cm ⁻¹) 2950, 2850, 2730, 1695 (C=O), 1605, 1580.
MS (EI)	m/z 146 (M ⁺), 145, 117, 91.

Indan-5-carboxylic acid (Product)

Technique	Data
^1H NMR (CDCl_3)	δ 11.0-12.0 (br s, 1H), 7.85-7.95 (m, 2H), 7.30 (d, $J=7.8$ Hz, 1H), 2.95 (t, $J=7.5$ Hz, 2H), 2.70 (t, $J=7.5$ Hz, 2H), 2.15 (p, $J=7.5$ Hz, 2H).
^{13}C NMR (CDCl_3)	δ 172.0, 148.0, 144.0, 130.0, 128.0, 125.5, 125.0, 33.0, 32.5, 25.5.
IR (KBr)	ν (cm^{-1}) 3300-2500 (broad O-H), 2950, 1680 (C=O), 1610, 1580.
MS (EI)	m/z 162 (M^+), 145, 117, 91.

Mandatory Visualizations



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References

- 1. Pinnick oxidation - Wikipedia [en.wikipedia.org]
- 2. Jones Oxidation | Chem-Station Int. Ed. [en.chem-station.com]
- 3. Jones Oxidation [organic-chemistry.org]
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Phone: (601) 213-4426

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